

5-Methylchrysene in Tobacco Smoke and Coal Combustion: A Technical Guide

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Compound of Interest

Compound Name: 5-Methylchrysene

Cat. No.: B135471

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Methylchrysene is a polycyclic aromatic hydrocarbon (PAH) formed from the incomplete combustion of organic materials.^{[1][2]} It is recognized as a potent carcinogen, significantly more so than its parent compound, chrysene.^{[3][4]} This technical guide provides an in-depth overview of **5-methylchrysene**, focusing on its presence in tobacco smoke and coal combustion emissions, its metabolic activation leading to carcinogenesis, and the analytical methodologies used for its detection and quantification. This document is intended to be a comprehensive resource for researchers, scientists, and professionals in drug development investigating the toxicology and carcinogenic mechanisms of this compound.

Quantitative Data on 5-Methylchrysene

5-Methylchrysene has been quantified in various sources, primarily in tobacco smoke and emissions from coal combustion. The following tables summarize the reported concentrations.

Table 1: Concentration of **5-Methylchrysene** in Tobacco Products

Source	Concentration Range	Notes
Mainstream Smoke (U.S. Domestic Cigarettes)	2.5-3.9 ng/cigarette	Limit of detection in smoke reported as 0.94 pg.[1]
Mainstream Smoke (U.S. Blended Nonfilter Cigarette)	0.6 ng/cigarette	Part of a detailed analysis of methylchrysene isomers.
Smokeless Tobacco (Moist Snuff with fire-cured tobacco)	921 - 9,070 ng/g of product	Total PAH levels were measured, including 5-methylchrysene.

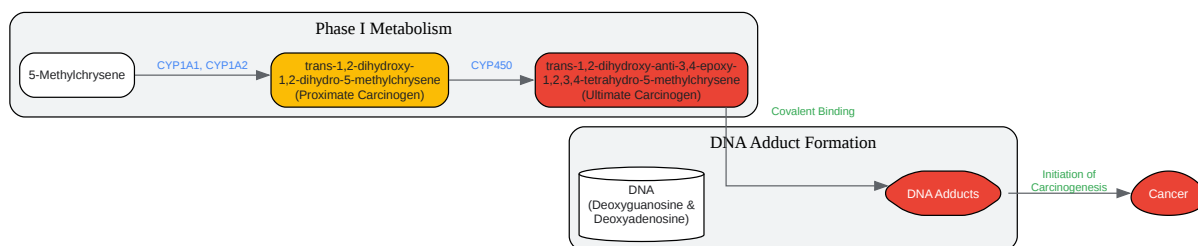
Table 2: Concentration of **5-Methylchrysene** from Coal Combustion

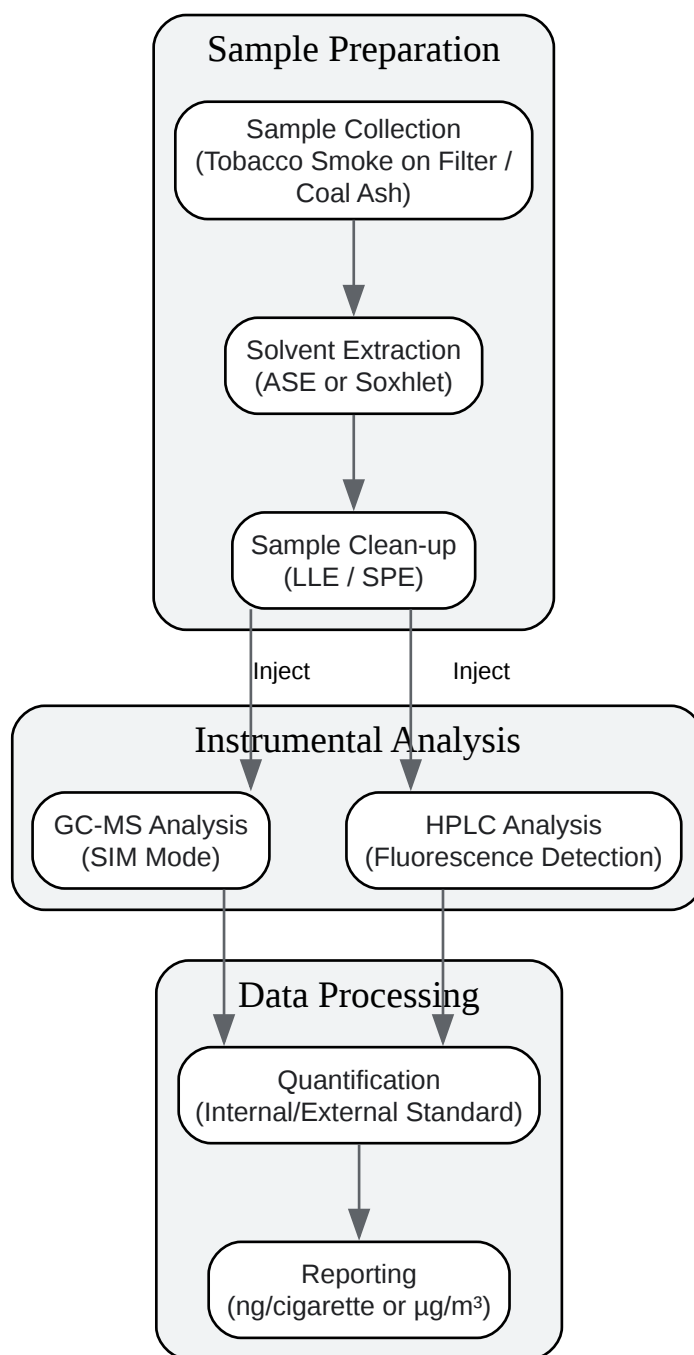
Source of Emission	Concentration Range	Notes
Indoor Air (Smokey Coal Combustion in Chinese homes)	1.6 - 17 µg/m ³	Particulate samples (<10 µm) were collected in homes in Xuan Wei county.
Indoor Air (Smokeless Coal Combustion in Chinese homes)	0.21 - 3.5 µg/m ³	Particulate samples (<10 µm) were collected in homes in Xuan Wei county.
Fly Ash (Hard Coal Combustion, 8-25 mm grain size)	0.635 ± 0.079 mg/kg DW	Represents the high molecular weight PAH fraction, which includes 5-methylchrysene.

Metabolic Activation and Carcinogenic Pathway

The carcinogenicity of **5-methylchrysene** is attributed to its metabolic activation into reactive metabolites that can bind to DNA, forming adducts that can lead to mutations and initiate cancer. The primary pathway involves oxidation by cytochrome P450 enzymes to form dihydrodiol epoxides.

The metabolic activation of **5-methylchrysene** is a critical process in its carcinogenicity. The following diagram illustrates the key steps in this pathway, from the parent compound to the formation of DNA adducts.





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